

An In-depth Technical Guide to Mordant Red 7

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Compound of Interest

Compound Name: C.I. Mordant Red 7

Cat. No.: B606670

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This technical guide provides a comprehensive overview of Mordant Red 7, a synthetic azo dye with significant applications in the textile industry and research. The document details its chemical properties, synthesis, and various applications, with a focus on providing actionable information for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Mordant Red 7 is characterized by its specific chemical structure and physical properties that dictate its application and handling.

Property	Value	Reference
CAS Number	3618-63-1	[1] [2] [3] [4] [5]
Molecular Formula	C ₂₀ H ₁₅ N ₄ NaO ₅ S	[2] [3] [5]
Molecular Weight	446.41 g/mol	[2]
Appearance	Blue-light red powder	[2] [4]
Solubility	Soluble in water (yellow to brown-light red solution), slightly soluble in ethanol and acetone, insoluble in other organic solvents.	[2] [4]

A variety of synonyms are used to refer to Mordant Red 7 in literature and commerce.

Synonym	Reference
C.I. 18760	[1] [2]
Mordant Red B	[2]
Acid Mordant Red B	[2]
Chrome Fast Red BS	[2]
Chrome Red B	[2]
Eriochrom Red B	[2] [3]
NSC 47717	[1]

Synthesis of Mordant Red 7

The synthesis of Mordant Red 7 is a two-step process involving diazotization followed by an azo coupling reaction.[\[2\]](#)[\[4\]](#)

Materials:

- 4-Amino-3-hydroxynaphthalene-1-sulfonic acid
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl)
- 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one
- Sodium carbonate (Na_2CO_3) or Sodium hydroxide (NaOH)
- Ice

Procedure:

- Diazotization:
 - Dissolve 4-Amino-3-hydroxynaphthalene-1-sulfonic acid in a dilute hydrochloric acid solution.

- Cool the solution to 0-5°C in an ice bath.
- Slowly add a stoichiometric amount of a cold, aqueous solution of sodium nitrite while maintaining the temperature between 0-5°C.
- Stir the mixture for a period to ensure the completion of the diazotization reaction, forming the diazonium salt.
- Azo Coupling:
 - Prepare a solution of 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one in a weakly alkaline medium (pH 8-9), achieved by adding sodium carbonate or sodium hydroxide.[1]
 - Slowly add the previously prepared cold diazonium salt solution to the pyrazolone solution.
 - Maintain the temperature at 10-15°C and continue stirring for 2-4 hours to facilitate the coupling reaction.[1]
 - The resulting Mordant Red 7 dye will precipitate out of the solution.
 - Filter the precipitate, wash it with water to remove any unreacted starting materials and salts, and then dry it.

Caption: Synthesis pathway of Mordant Red 7.

Applications

Mordant Red 7 is primarily used in the textile industry for dyeing various natural and synthetic fibers. Its ability to form stable complexes with metal ions (mordants) enhances its colorfastness.

- Textile Dyeing: It is extensively used for dyeing wool, silk, and polyamide fibers, as well as their blends.[2][6] It can also be directly printed onto wool and silk fabrics.[2][4]
- Other Industrial Applications: Mordant Red 7 is also utilized in the coloring of aluminum, leather, and fur.[6]

- Biological Research: This compound has found use as a staining agent for the visualization of cells and tissues in biological research.[\[1\]](#)

Interaction with Cationic Ligands

The interaction of the anionic Mordant Red 7 dye with cationic ligands is crucial for understanding its binding mechanisms, which is relevant for applications in areas like drug delivery. A study investigated its interaction with ethanol amine and tallow amine in an acidic aqueous solution using UV-VIS absorption spectroscopy.[\[7\]](#)

Materials:

- Mordant Red 7
- Ethanol amine
- Tallow amine
- Acidic aqueous solution
- UV-VIS Spectrophotometer

Procedure:

- Prepare a stock solution of Mordant Red 7 in the acidic aqueous solution.
- Prepare separate stock solutions of ethanol amine and tallow amine.
- To a constant concentration of the Mordant Red 7 solution, titrate with increasing concentrations of the cationic ligand (either ethanol amine or tallow amine).
- After each addition of the ligand, record the UV-VIS absorption spectrum of the solution.
- Analyze the changes in the maximum absorbance and the emergence of any new absorption bands to study the interaction.
- Utilize the Benesi-Hildebrand equation to determine the binding constant (K_c) for the complex formation.

- Calculate the standard free energy change (ΔG°) for the complexation process from the binding constant.

Results of the Study: The study found that Mordant Red 7 interacts strongly with both cationic ligands, leading to a decrease in the maximum absorbance of the dye and the appearance of a new absorption band, suggesting the formation of dye aggregates.[7] The binding constants indicated a significantly stronger interaction with tallow amine.[7]

Ligand	Binding Constant (Kc) (mol ⁻¹ L)	Standard Free Energy Change (ΔG°)
Ethanol amine	1.245	Determined in the study
Tallow amine	43.05 x 10 ³	Determined in the study

The stronger binding with tallow amine is attributed to its ability to form micelles, which facilitates the binding of the dye.[7]

Caption: Interaction of Mordant Red 7 with a cationic ligand.

Safety and Handling

Mordant Red 7 is irritating to the eyes, respiratory system, and skin.[3] When handling this chemical, appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn. In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[3] It is intended for research use only and not for human or veterinary use.[1]

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